

# The Role of viFSP1 in Modulating Lipid Peroxidation: A Technical Overview

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## Compound of Interest

Compound Name: viFSP1

Cat. No.: B12192569

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This technical guide provides an in-depth analysis of the novel small molecule inhibitor, **viFSP1**, and its significant impact on lipid peroxidation. Tailored for researchers, scientists, and professionals in drug development, this document elucidates the core mechanisms of Ferroptosis Suppressor Protein 1 (FSP1), the inhibitory action of **viFSP1**, and the resultant effects on cellular lipid environments.

## Executive Summary

Ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation, is a critical process in both normal physiology and various pathologies, including cancer. FSP1 has emerged as a key glutathione-independent suppressor of ferroptosis.<sup>[1]</sup> It functions as an NAD(P)H-dependent oxidoreductase that reduces coenzyme Q10 (CoQ10, or ubiquinone) to its antioxidant form, ubiquinol, which in turn traps lipid peroxyl radicals, thereby halting the propagation of lipid peroxidation.<sup>[2][3][4]</sup> The small molecule **viFSP1** is a potent and species-independent inhibitor of FSP1, directly targeting the highly conserved NAD(P)H binding pocket of the enzyme.<sup>[5][6][7]</sup> By inhibiting FSP1, **viFSP1** effectively blocks the regeneration of ubiquinol, leading to an accumulation of lipid peroxides and subsequent induction of ferroptosis.<sup>[5][8]</sup> This guide will explore the underlying biochemistry, present quantitative data on the efficacy of **viFSP1**, detail relevant experimental protocols, and visualize the associated molecular pathways.

## Quantitative Data on viFSP1 Activity and Effect on Lipid Peroxidation

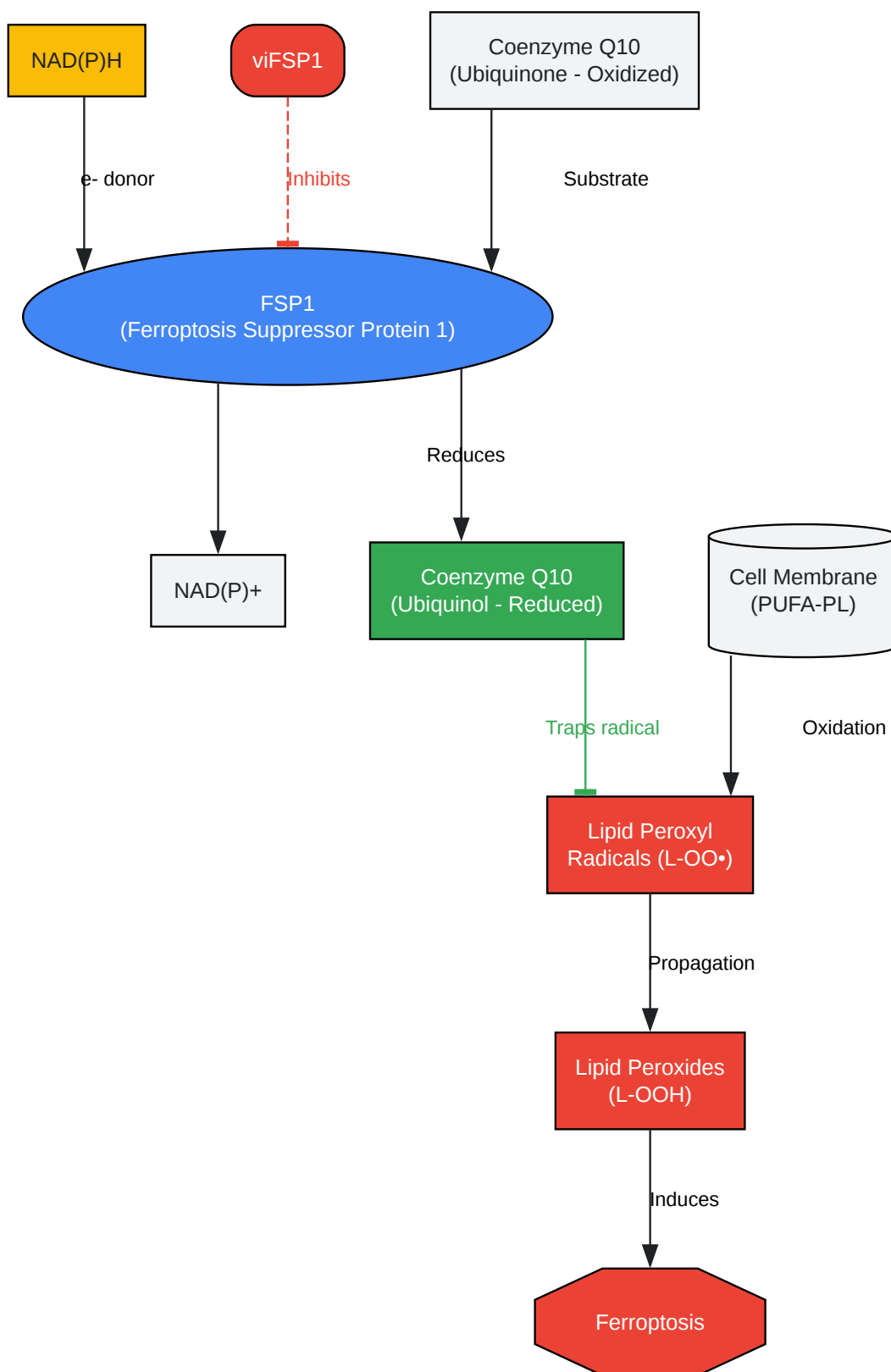
The inhibitory potency of **viFSP1** has been characterized across species and in various cellular contexts. The following table summarizes key quantitative metrics related to its activity and its downstream effects on cell viability and lipid peroxidation.

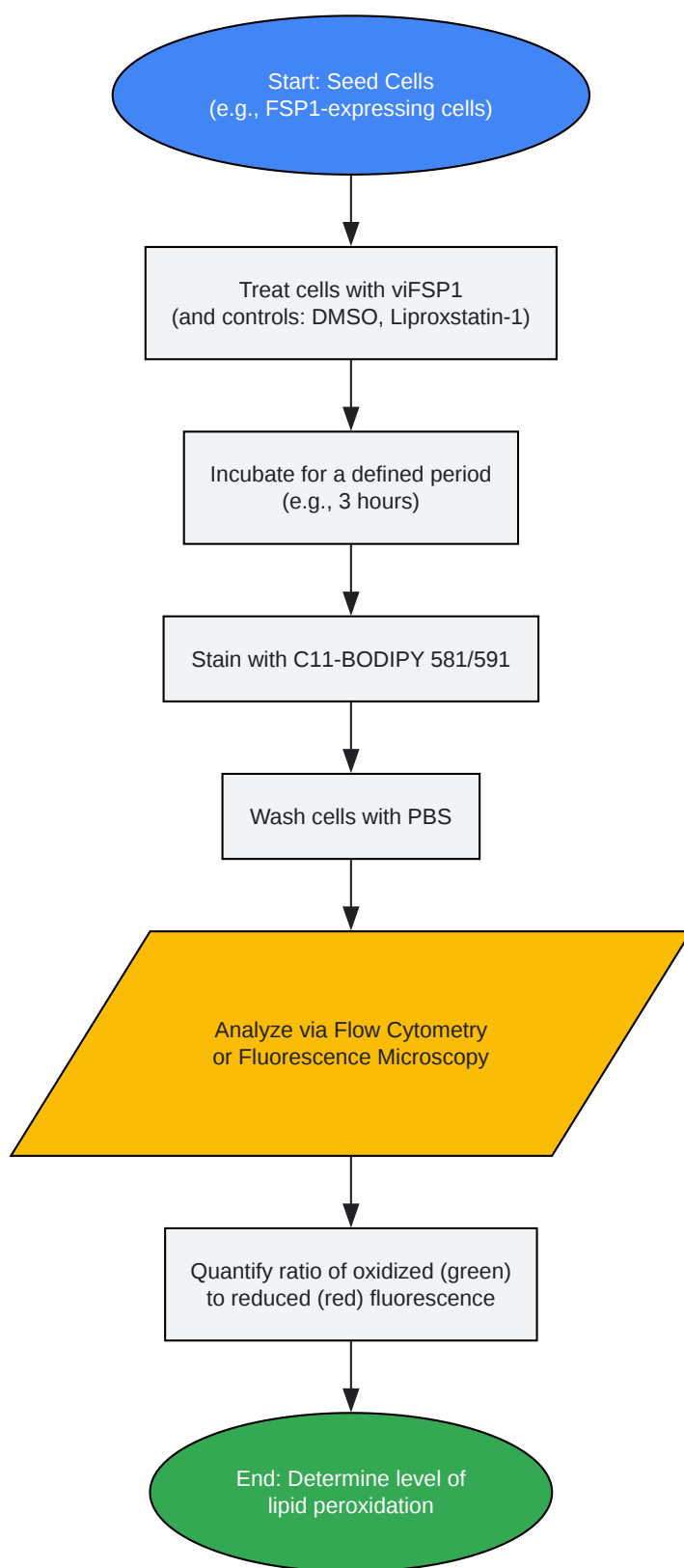
Parameter	Species/Cell Line	Value	Measurement	Reference(s)
IC50	Human FSP1 (recombinant)	34 nM	In vitro enzymatic activity	[9]
IC50	Mouse FSP1 (recombinant)	83 nM	In vitro enzymatic activity	[9]
EC50	Pfa1 Gpx4-KO cells expressing FSP1	170 nM	Cell viability	[7]
Lipid Peroxidation	Pfa1 Gpx4-KO cells expressing human or mouse FSP1	Significant increase	C11-BODIPY 581/591 staining	[5][8]
Cell Death Induction	Pfa1 Gpx4-KO cells expressing human or mouse FSP1	Significant induction of ferroptotic cell death	Cell viability and LDH release assays	[5][8]

## Signaling Pathways and Experimental Workflows

To visually represent the mechanisms discussed, the following diagrams have been generated using the DOT language.

## FSP1-CoQ10 Signaling Pathway and Inhibition by viFSP1





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